

Proper Disposal of Indolarome: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Indolarome*

Cat. No.: *B12763655*

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This document provides essential safety and logistical information for the proper disposal of **Indolarome** (CAS No. 18096-62-3), a synthetic fragrance ingredient. Adherence to these procedures is critical to ensure the safety of laboratory personnel and to maintain environmental compliance. **Indolarome** is classified with Reproductive Toxicity Category 2, carrying the hazard statement H361: "Suspected of damaging fertility or the unborn child"[1]. It is also known to be an irritant to the skin and eyes.

Chemical and Physical Properties

A clear understanding of **Indolarome**'s properties is fundamental to its safe handling and disposal.

Property	Value	Reference
Chemical Name	4,4a,5,9b-tetrahydroindeno[1,2-d][1][2]dioxine	[3]
Synonyms	Indoflor, Indoletal	[1][2]
CAS Number	18096-62-3	[1][3]
Molecular Formula	C11H12O2	[1][3]
Molecular Weight	176.21 g/mol	[1][3]
Appearance	White crystalline solid	[3]
Melting Point	35-36°C	[2]

Personal Protective Equipment (PPE)

Prior to handling **Indolarome** for any purpose, including disposal, all personnel must be equipped with the appropriate personal protective equipment.

PPE Category	Specification
Hand Protection	Chemical-resistant gloves (inspected before use)
Eye Protection	Tightly fitting safety goggles
Skin and Body Protection	Protective clothing, lab coat
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols may be generated, use a respirator.

Disposal Procedures

Direct disposal of **Indolarome** into drains or standard waste streams is strictly prohibited to prevent environmental contamination[1]. The recommended and compliant method for disposal is through a licensed chemical destruction facility.

Step-by-Step Laboratory Disposal Protocol:

- Collection:
 - Collect all waste **Indolarome**, including contaminated materials (e.g., weighing paper, gloves, pipette tips), in a designated and clearly labeled hazardous waste container.
 - The container must be made of a material compatible with **Indolarome** and have a secure, tight-fitting lid.
- Labeling:
 - Label the waste container with "Hazardous Waste," the full chemical name "**Indolarome**," and the CAS number "18096-62-3."
 - Indicate the associated hazards, including "Reproductive Toxicity" and "Irritant."
- Storage:
 - Store the sealed hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
 - Follow all institutional and local regulations for hazardous waste storage.
- Arranging for Pickup:
 - Contact your institution's Environmental Health and Safety (EHS) department or a certified hazardous waste disposal contractor to schedule a pickup.
 - Do not attempt to transport hazardous waste off-site personally.

Disposal of Empty Containers:

- Empty containers that held **Indolarome** should be triple-rinsed with a suitable solvent.
- The rinsate must be collected and disposed of as hazardous waste along with the **Indolarome** waste.

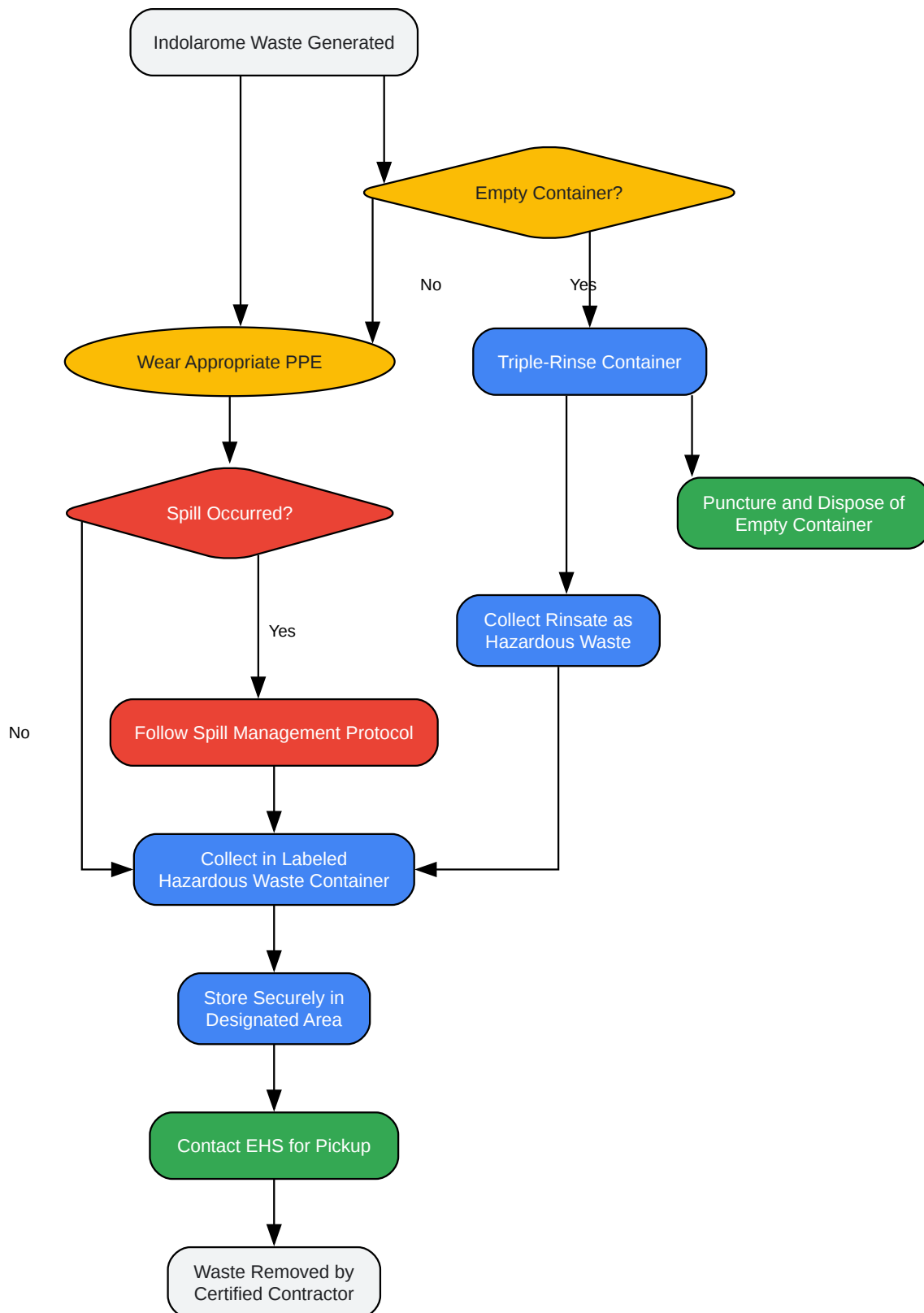
- Once thoroughly decontaminated, the container can be punctured to prevent reuse and disposed of according to institutional guidelines for non-hazardous laboratory waste^[1].

Spill Management

In the event of a spill, immediate and appropriate action is necessary to mitigate exposure and environmental release.

- Evacuate and Secure:
 - Evacuate all non-essential personnel from the immediate spill area.
 - Ensure the area is well-ventilated.
- Containment:
 - Wearing the appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand, or earth). Do not use combustible materials.
- Collection:
 - Carefully collect the absorbed material and any remaining solid **Indolarome** using spark-proof tools^[1].
 - Place the collected waste into a labeled hazardous waste container.
- Decontamination:
 - Decontaminate the spill area with a suitable solvent and cleaning materials.
 - Collect all decontamination materials as hazardous waste.
- Reporting:
 - Report the spill to your laboratory supervisor and EHS department in accordance with your institution's policies.

Workflow and Decision Making for Indolarome Disposal



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Caption: Workflow for the safe handling and disposal of **Indolarome** waste.

First Aid Measures

In case of exposure to **Indolarome**, follow these first aid procedures and seek medical attention.

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical advice.

For any exposure, it is crucial to consult a physician and provide them with the Safety Data Sheet (SDS) for **Indolarome**.

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References

- 1. vumc.org [vumc.org]
- 2. ehrls.upenn.edu [ehrls.upenn.edu]

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